

Application Notes and Protocols for In Vitro Delivery of Ac-DEVDD-TPP

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Compound of Interest

Compound Name: Ac-DEVDD-TPP

Cat. No.: B15610493

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following application notes and protocols are based on the established principles of delivering triphenylphosphonium (TPP)-conjugated molecules to cells in vitro. As of this writing, specific literature for "**Ac-DEVDD-TPP**" is not widely available. Therefore, these guidelines are provided as a general framework and may require optimization for your specific experimental context.

Introduction

Ac-DEVDD-TPP is a rationally designed peptide-based therapeutic agent for the targeted induction of apoptosis. It is composed of two key functional moieties:

- **Ac-DEVDD:** An acetylated peptide sequence (Asp-Glu-Val-Asp) that acts as a competitive inhibitor of caspase-3, a key executioner enzyme in the apoptotic cascade. The additional aspartic acid residue (D) may enhance its binding affinity or specificity.
- **Triphenylphosphonium (TPP):** A lipophilic cation that facilitates the accumulation of the conjugated molecule within the mitochondria of living cells. This targeting is driven by the large mitochondrial membrane potential.

By delivering a caspase-3 inhibitor directly to the mitochondria, **Ac-DEVDD-TPP** is designed to modulate apoptotic pathways at a subcellular level, offering a potent tool for studying and potentially controlling programmed cell death.

Mechanism of Action

The proposed mechanism of action for **Ac-DEVDD-TPP** involves a two-step process. First, the TPP moiety facilitates the transport of the molecule across the cell membrane and its subsequent accumulation within the mitochondrial matrix, driven by the negative-inside mitochondrial membrane potential. Once localized to the mitochondria, the Ac-DEVDD peptide can interact with and inhibit any localized or translocated caspase-3, thereby influencing the intrinsic apoptotic pathway.

Quantitative Data Summary

The following table summarizes typical experimental parameters gathered from in vitro studies of various TPP-conjugated molecules. These values can serve as a starting point for optimizing the delivery of **Ac-DEVDD-TPP**.

Parameter	Typical Range/Values	Cell Lines Commonly Used	Reference Moiety
Concentration	1 - 50 μ M	HeLa, MCF-7, A549, PC3	TPP-conjugated peptides, small molecules
Incubation Time	2 - 24 hours	HeLa, MCF-7, A549, PC3	TPP-conjugated peptides, small molecules
Solvent	DMSO, Ethanol	Not Applicable	TPP-conjugated peptides, small molecules
Mitochondrial Accumulation	10- to 500-fold increase compared to cytosol	Various cancer cell lines	TPP-conjugated fluorophores, antioxidants

Experimental Protocols

Preparation of Ac-DEVDD-TPP Stock Solution

Materials:

- **Ac-DEVDD-TPP** (lyophilized powder)
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, nuclease-free microcentrifuge tubes

Protocol:

- Allow the lyophilized **Ac-DEVDD-TPP** to equilibrate to room temperature before opening.
- Prepare a 10 mM stock solution by dissolving the appropriate amount of **Ac-DEVDD-TPP** in high-quality DMSO. For example, if the molecular weight is 1000 g/mol, dissolve 1 mg in 100 μ L of DMSO.
- Vortex briefly to ensure complete dissolution.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C for long-term storage.

In Vitro Delivery of Ac-DEVDD-TPP to Cultured Cells

Materials:

- Cultured cells of interest (e.g., HeLa, Jurkat)
- Complete cell culture medium
- **Ac-DEVDD-TPP** stock solution (10 mM in DMSO)
- Phosphate-buffered saline (PBS)

- Multi-well cell culture plates

Protocol:

- Seed the cells in a multi-well plate at a density that will result in 70-80% confluency at the time of treatment.
- Incubate the cells under standard conditions (e.g., 37°C, 5% CO₂) overnight to allow for attachment.
- On the day of the experiment, prepare the desired working concentrations of **Ac-DEVDD-TPP** by diluting the stock solution in pre-warmed complete cell culture medium. It is crucial to ensure that the final concentration of DMSO in the culture medium is less than 0.5% (v/v) to avoid solvent-induced cytotoxicity.
- Remove the existing medium from the cells and wash once with sterile PBS.
- Add the medium containing the desired concentration of **Ac-DEVDD-TPP** to the cells. Include a vehicle control (medium with the same final concentration of DMSO) and a negative control (untreated cells).
- Incubate the cells for the desired period (e.g., 2, 4, 8, 12, or 24 hours) under standard culture conditions.
- Following incubation, proceed with downstream assays to evaluate the effects of **Ac-DEVDD-TPP**.

Assessment of Mitochondrial Targeting (Fluorescence Microscopy)

Materials:

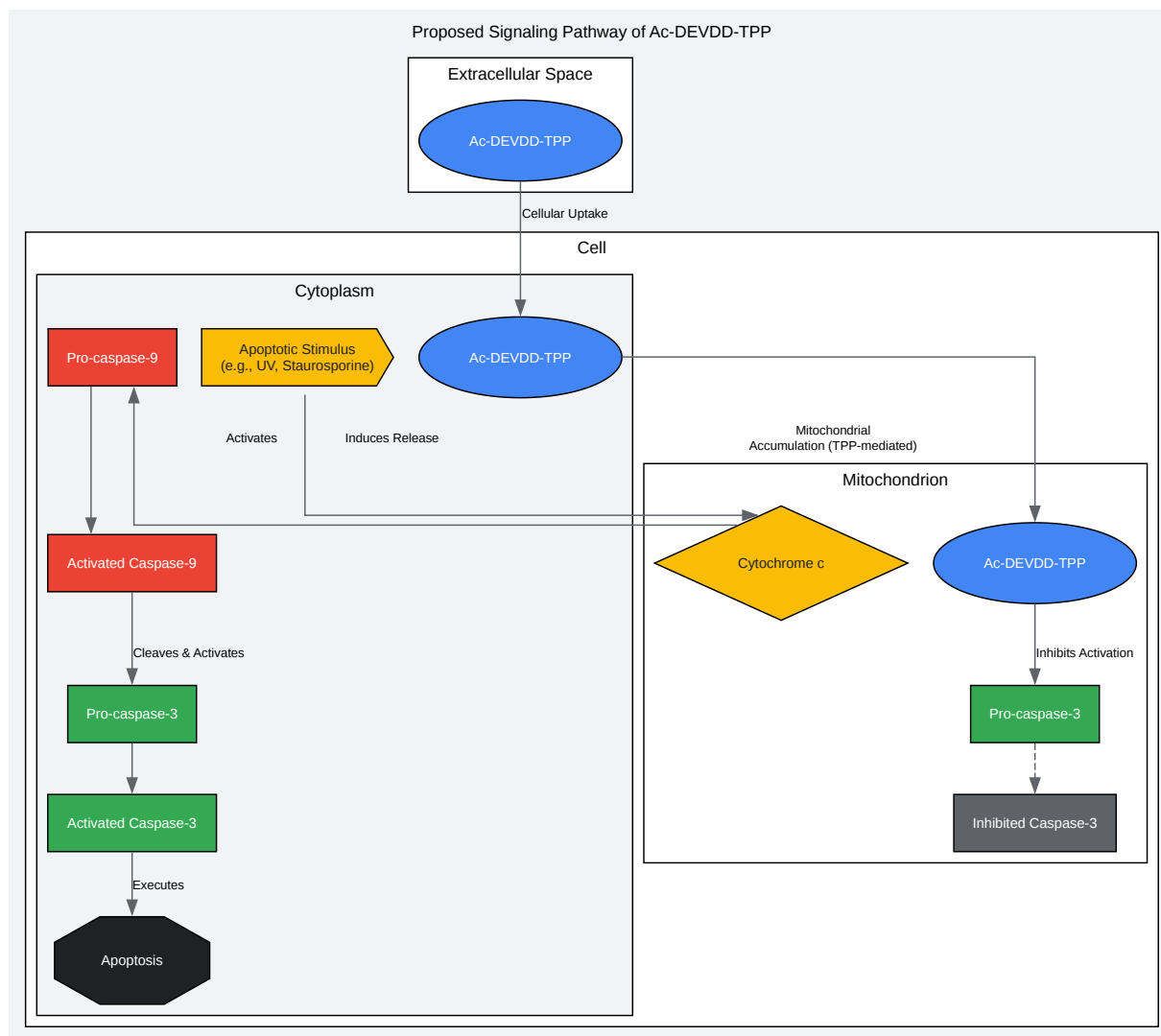
- Cells treated with a fluorescently labeled version of **Ac-DEVDD-TPP** or a co-stain.
- MitoTracker™ Red CMXRos or a similar mitochondrial stain.
- Hoechst 33342 or DAPI for nuclear staining.

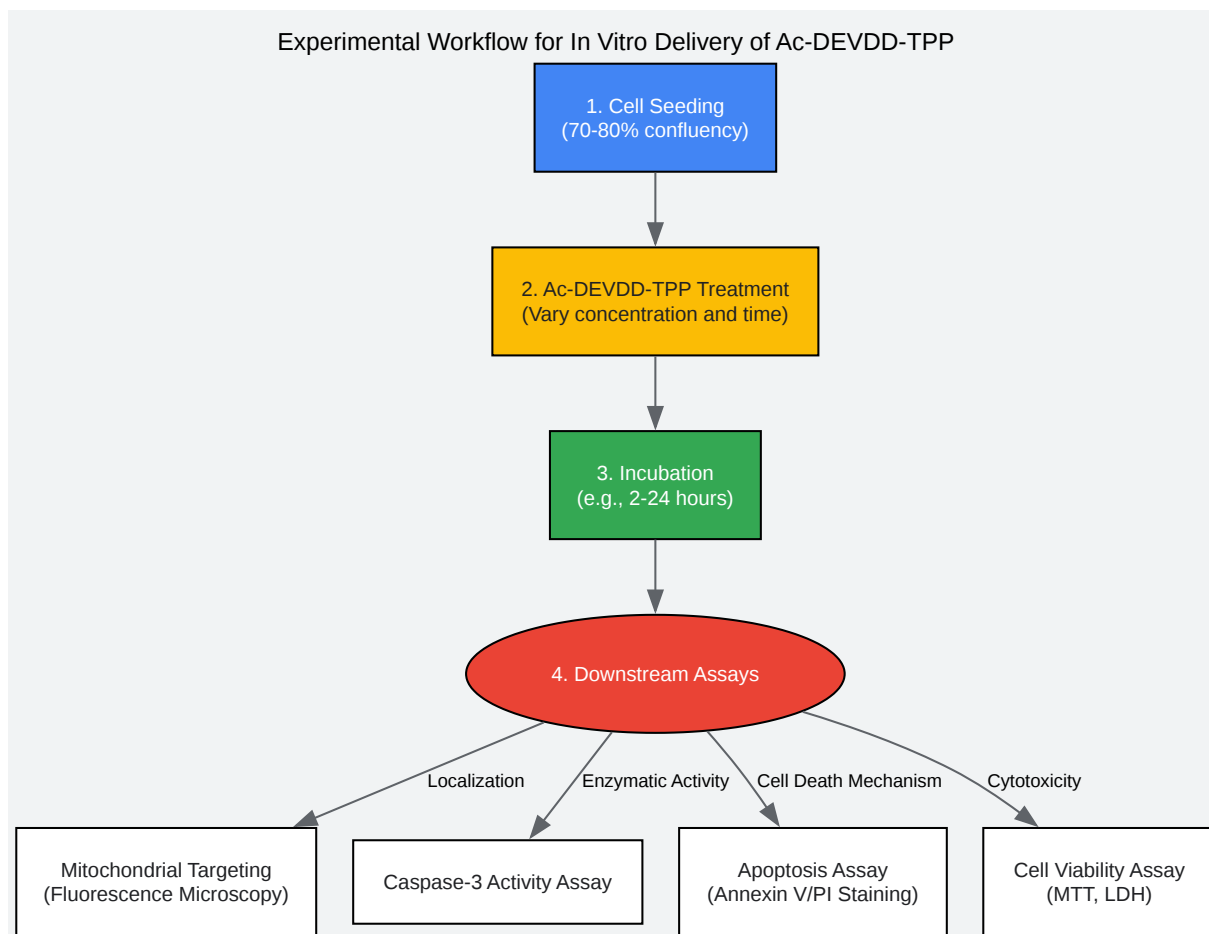
- Fluorescence microscope with appropriate filters.

Protocol:

- Treat cells with the fluorescently-labeled **Ac-DEVDD-TPP** as described in Protocol 2.
- In the last 30 minutes of incubation, add MitoTracker™ Red CMXRos to the culture medium at the manufacturer's recommended concentration to stain the mitochondria.
- (Optional) In the last 10 minutes of incubation, add Hoechst 33342 or DAPI to the medium to stain the nuclei.
- Wash the cells twice with pre-warmed PBS.
- Add fresh, pre-warmed culture medium or a suitable imaging buffer to the cells.
- Visualize the cells using a fluorescence microscope. Co-localization of the fluorescent signal from the **Ac-DEVDD-TPP** conjugate with the MitoTracker™ signal will confirm mitochondrial targeting.

Visualizations





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